using RuHCl(PPh3)3 for transfer hydrogenation reactions

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Compound of Interest	
Compound Name:	*Chlorohydrotris(triphenylphosphine)ruthenium*
CAS No.:	*55102-19-7*
Cat. No.:	*B1588837*

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Application Note: Transfer Hydrogenation using Chlorohydridotris(triphenylphosphine)ruthenium(II)[1]

Executive Summary

This guide details the application of Chlorohydridotris(triphenylphosphine)ruthenium(II) [RuHCl(PPh3)3] (CAS: 16902-53-7) in transfer hydrogenation (TH) reactions. Unlike traditional hydrogenation requiring high-pressure H_2 gas and specialized autoclaves, this protocol utilizes hydrogen donors (typically secondary alcohols like 2-propanol) under mild reflux conditions.

RuHCl(PPh3)3 acts as a highly active, homogeneous catalyst, particularly effective for the reduction of ketones to secondary alcohols and the chemoselective reduction of

-unsaturated ketones. This note provides a validated protocol for researchers in pharmaceutical synthesis, emphasizing strict anaerobic handling to maintain the integrity of the hydrido-ruthenium species.

Mechanistic Insight: The Inner-Sphere Cycle

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The efficiency of RuHCl(PPh3)3 lies in its "Inner-Sphere" mechanism, which is distinct from the "Outer-Sphere" mechanism often observed with bifunctional Noyori-type catalysts.

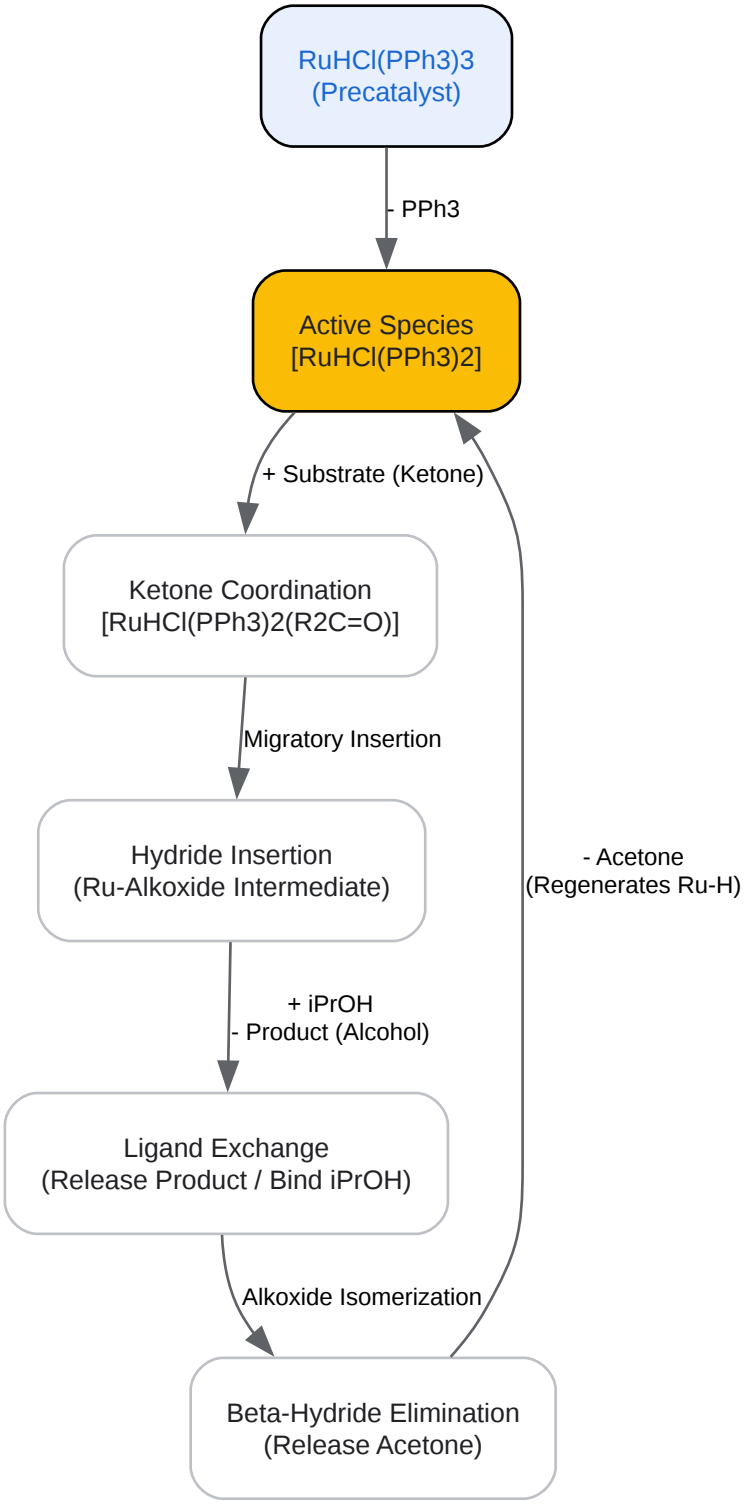
Key Mechanistic Features:

- Active Species Formation: The complex is coordinatively unsaturated (16e⁻ species) or easily dissociates a phosphine ligand to create a vacant site.
- Substrate Coordination: The ketone carbonyl oxygen coordinates to the Ru center.
- Hydride Insertion: The hydride ligand migrates to the carbonyl carbon (migratory insertion), forming a ruthenium alkoxide.
- Regeneration: The alkoxide undergoes ligand exchange with the hydrogen donor (isopropanol).

  -hydride elimination from the isopropoxide regenerates the Ru-H species and releases acetone.

Catalytic Cycle Diagram:

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Caption: The inner-sphere catalytic cycle of RuHCl(PPh3)3 involving phosphine dissociation, substrate coordination, and hydride transfer.[2]

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Substrate Scope & Selection

RuHCl(PPh3)3 is versatile but exhibits specific chemoselectivity profiles that must be understood for successful application.

Substrate Class	Outcome	Specificity Notes
Saturated Ketones	Secondary Alcohols	Excellent conversion. Rate is sensitive to steric bulk around the carbonyl.
Aldehydes	Primary Alcohols	Very rapid. Often reduced preferentially over ketones in competitive scenarios.
-Unsaturated Ketones	Saturated Ketones / Allylic Alcohols	Complex: Often reduces the C=C bond first to give saturated ketones due to the hydrido-ligand insertion preference. Requires tuning (e.g., specific bases) to favor C=O reduction.
Imines	Amines	Possible, but often requires higher temperatures or specific additives compared to ketones.

Experimental Protocol

Method: Transfer Hydrogenation of Acetophenone (Model Substrate) Scale: 1.0 mmol Atmosphere: Inert (Argon or Nitrogen) - Strict Requirement

Reagents & Materials

- Catalyst: RuHCl(PPh3)3 (1-2 mol%). Note: Can be purchased or prepared from RuCl2(PPh3)3 via hydrogenation.
- Hydrogen Donor/Solvent: 2-Propanol (Anhydrous, degassed).

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- Base: NaOH or KOH (0.1 - 1.0 mol%). Essential for promoting the alkoxide exchange steps.
- Substrate: Acetophenone (Liquid, degassed).

Step-by-Step Procedure

- Preparation of Glassware:
  - Oven-dry a 25 mL Schlenk tube or two-neck round-bottom flask.
  - Cool under a stream of dry Argon.
- Catalyst Loading (Glovebox or Schlenk Technique):
  - Add RuHCl(PPh3)3 (18.4 mg, 0.02 mmol, 2 mol%) to the flask.
  - Critical: The complex is air-sensitive.[3] If the solid is black or dark brown (oxidized), activity will be compromised. It should be purple/red-violet.
- Solvent & Base Addition:
  - Add NaOH (4.0 mg, 0.1 mmol) or KOH.
  - Add 2-Propanol (5.0 mL) via syringe.
  - Stir at room temperature for 5-10 minutes. The solution should be homogeneous and typically reddish-orange.
- Reaction Initiation:
  - Add Acetophenone (117 µL, 1.0 mmol) via microliter syringe.
  - Equip the flask with a reflux condenser (connected to Argon line).
- Heating:
  - Heat the mixture to reflux (approx. 82°C).
  - Monitor the reaction via TLC or GC/NMR.

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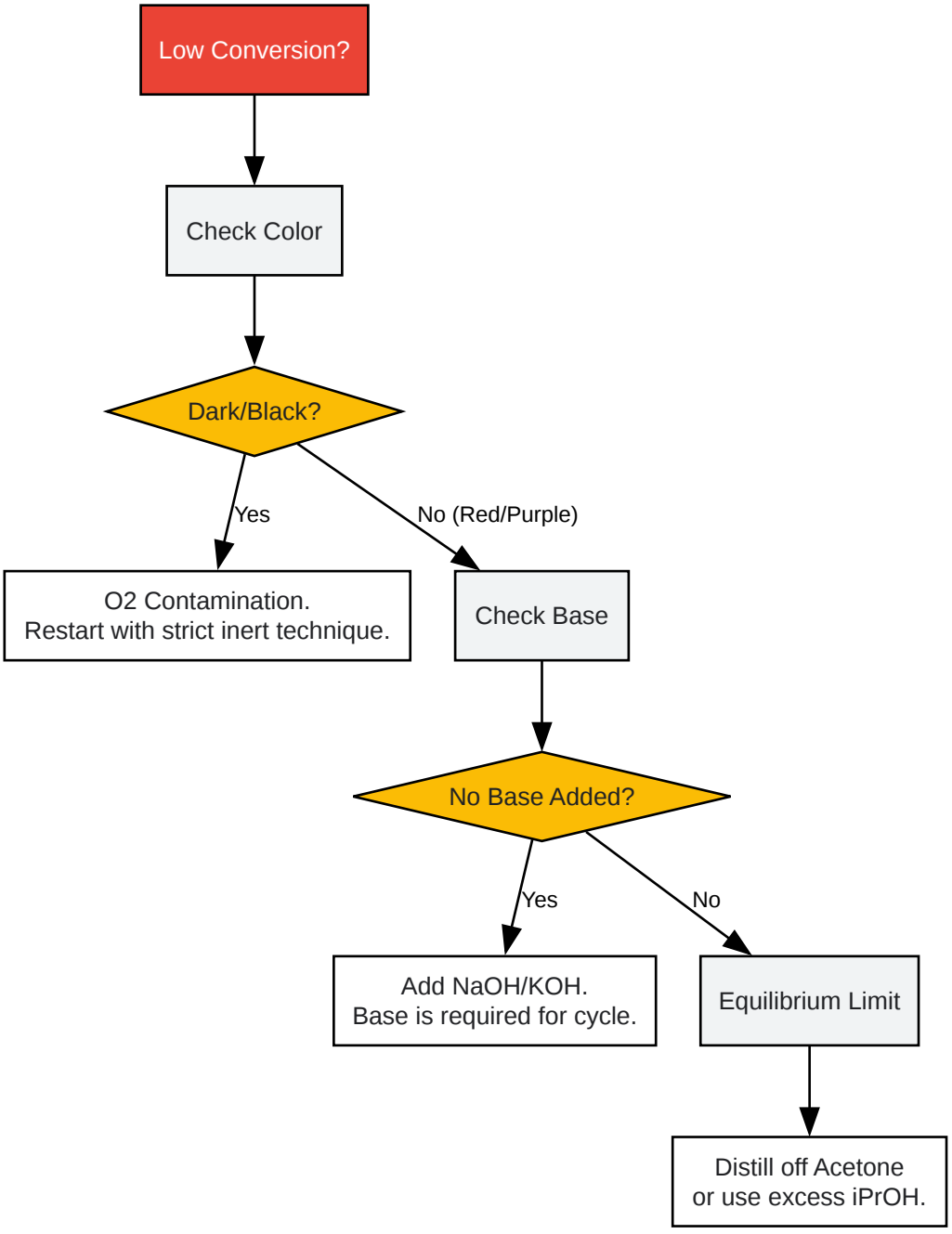
- Timeframe: Conversion typically reaches >90% within 1-4 hours depending on substrate sterics.

- Work-up:
  - Cool to room temperature.[3][4][5]
  - Expose to air to quench the catalyst (solution often turns dark/black).
  - Remove solvent under reduced pressure (rotary evaporator).
  - Pass the residue through a short pad of silica gel (eluting with Et2O or CH2Cl2) to remove ruthenium salts.
  - Concentrate to yield the crude secondary alcohol.

Optimization & Troubleshooting

Workflow Logic:

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Caption: Troubleshooting logic for low conversion in Ru-catalyzed transfer hydrogenation.

Key Parameters Table:

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Parameter	Recommendation	Impact
Base	NaOH, KOH, or tBuOK	Promotes formation of the active alkoxide species. Without base, the reaction is extremely slow.
Solvent	2-Propanol (iPrOH)	Acts as both solvent and H-donor. Must be dry.[6][7]
Temperature	Reflux (82°C)	Essential for overcoming the activation energy of the hydride transfer step.
Catalyst Loading	0.5 - 2.0 mol%	Higher loading increases rate but complicates purification.

Safety & Handling

- Ruthenium Exposure: Ruthenium compounds are potentially toxic and should be handled in a fume hood.[3]
- Phosphine Toxicity: Triphenylphosphine (PPh3) can be released during the reaction; avoid inhalation.
- Flammability: 2-Propanol is highly flammable. Ensure all joints are greased and secured during reflux.
- Air Sensitivity: RuHCl(PPh3)3 degrades in air.[3] Store in a glovebox or under Argon.

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